

Octyl decanoate storage stability

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Compound Focus: Octyl decanoate

CAS No.: 2306-92-5

Cat. No.: S537960

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Understanding Octyl Decanoate

Octyl decanoate is a fatty acid ester. Its molecular formula is $C_{18}H_{36}O_2$, and it has a molecular weight of 284.5 g/mol [1]. Its stability can be compromised primarily through two chemical reactions [1]:

- **Hydrolysis:** Breakdown of the ester bond in the presence of water, reforming decanoic acid and octanol.
- **Transesterification:** Reaction with another alcohol to form a different ester and release octanol.

Storage & Handling Guide

For short-term storage (days to weeks), it is recommended to store **Octyl decanoate** at **0 - 4 °C**. For long-term storage (months to years), the recommended temperature is **-20 °C** [1]. The compound should always be kept in a **dry and dark** environment [1].

Parameter	Recommendation / Characteristic
Short-Term Storage	0 - 4 °C [1]
Long-Term Storage	-20 °C [1]
Light Sensitivity	Store in dark [1]

Parameter	Recommendation / Characteristic
Moisture Sensitivity	Keep dry [1]
Common Solvent	Soluble in DMSO [1]

Troubleshooting Common Problems

Here are some frequently asked questions and solutions for issues you might encounter.

Q1: How can I prevent the degradation of Octyl decanoate in an aqueous solution?

- **Problem:** Hydrolysis of the ester bond in the presence of water [1].
- **Solution:** Maintain anhydrous conditions. Use molecular sieves in the solution and ensure all containers and instruments are thoroughly dry.

Q2: My analysis shows the presence of decanoic acid and octanol. What happened?

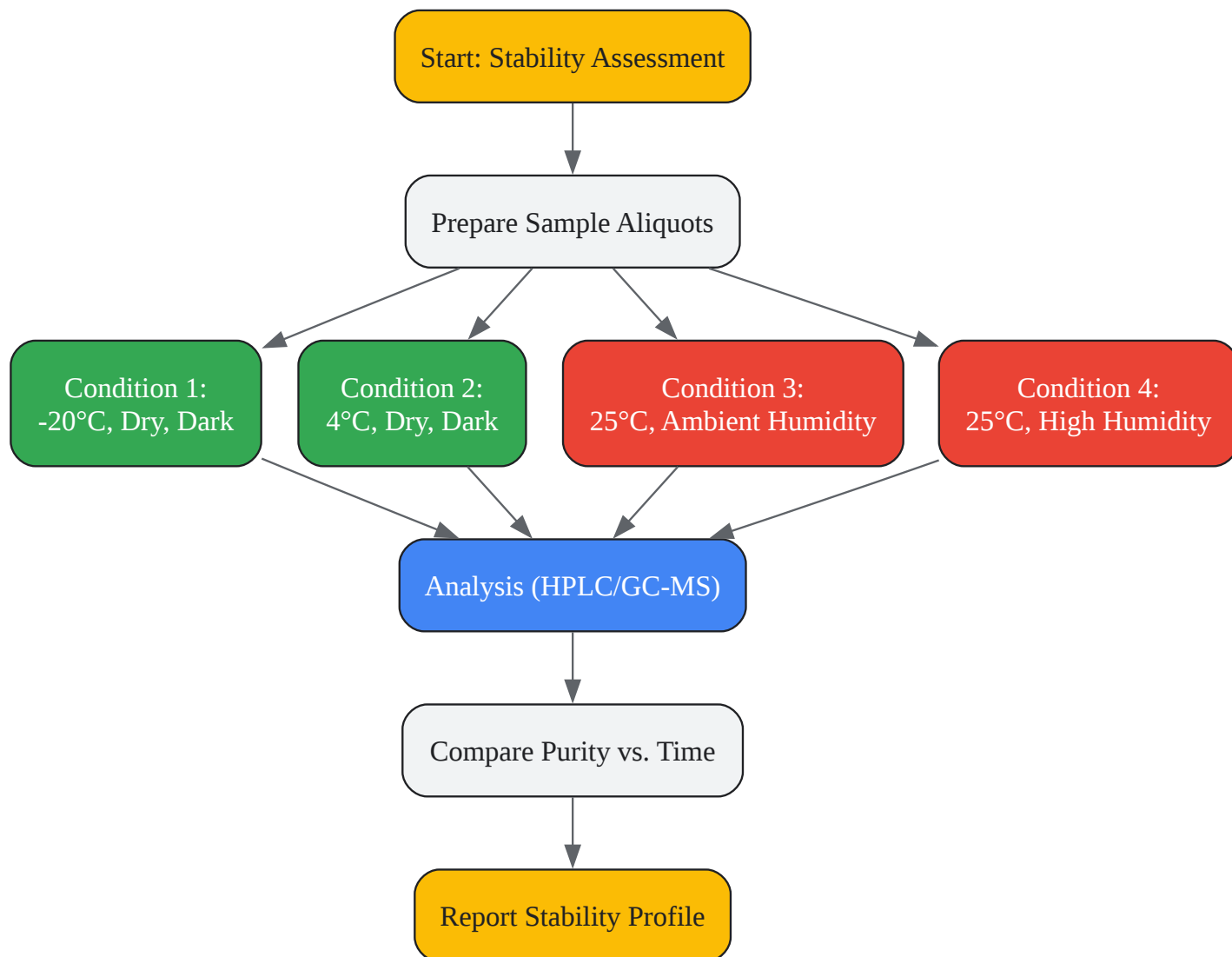
- **Problem:** The sample has undergone hydrolysis [1].
- **Solution:** Verify the integrity of the storage container seal. Test the water content of your stored sample. For long-term studies in aqueous environments, consider a different formulation or stabilizers.

Q3: What is the best way to confirm the identity and purity of Octyl decanoate after long-term storage?

- **Problem:** Need to verify compound stability and purity over time.
- **Solution:** Employ analytical techniques like Gas Chromatography-Mass Spectrometry (GC-MS) to detect volatile degradation products (e.g., octanol, decanoic acid) or Nuclear Magnetic Resonance (NMR) spectroscopy to monitor structural integrity.

Experimental Workflow for Stability Assessment

For a more proactive approach, you can implement the following experimental protocol to assess the storage stability of **Octyl decanoate** under various conditions.



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Key Takeaways

- **Primary Risk:** Hydrolysis is the main degradation pathway for **Octyl decanoate** [1].
- **Storage Foundation:** Adhere to **dry, dark conditions at low temperatures** (recommended -20°C for long-term) [1] as a baseline.
- **Proactive Confirmation:** Establish your own stability data using the provided workflow, as detailed public data on its long-term stability is unavailable.

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References

1. Buy Octyl decanoate | 2306-92-5 | >98% [smolecule.com]

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